

LANCL1 Protein Interaction Partners: An Indepth Technical Guide

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Abstract

Lanthionine Synthetase C-Like Protein 1 (LANCL1) is a multifaceted protein implicated in a variety of cellular processes, including signal transduction, oxidative stress response, and metabolism. Its function is intricately linked to its interactions with a diverse array of protein partners. This technical guide provides a comprehensive overview of the known interaction partners of LANCL1, presenting quantitative data, detailed experimental methodologies for the identification and validation of these interactions, and visual representations of the associated signaling pathways. This document is intended to serve as a core resource for researchers investigating LANCL1-mediated cellular functions and for professionals in drug development exploring LANCL1 as a potential therapeutic target.

Core Interaction Partners of LANCL1

The known interactome of LANCL1 includes proteins involved in signal transduction, cytoskeletal organization, and metabolic regulation. The following table summarizes the key interaction partners and the experimental methods used to identify them.



Interacting Partner	Protein Family/Function	Experimental Method(s) of Identification	
EPS8	Epidermal growth factor receptor pathway substrate 8	Yeast Two-Hybrid, Surface Plasmon Resonance (SPR)	
STOM	Stomatin	Yeast Two-Hybrid	
FAM49B	Family with sequence similarity 49 member B	Mass Spectrometry, Co- Immunoprecipitation	
TRIM21	Tripartite motif-containing protein 21	Co-Immunoprecipitation	
CBS	Cystathionine β-synthase	Co-Immunoprecipitation	
Glutathione (GSH)	Tripeptide antioxidant	Affinity Chromatography, Surface Plasmon Resonance (SPR)	
Abscisic Acid (ABA)	Plant hormone, signaling molecule in animals	Radioligand Binding Assay, Surface Plasmon Resonance (SPR)	

Quantitative Analysis of LANCL1 Interactions

Quantitative data is crucial for understanding the strength and dynamics of protein-protein interactions. The following table summarizes the available quantitative data for LANCL1 and its binding partners.



Interacting Pair	Technique	Binding Affinity (Kd)	Reference
LANCL1 - EPS8 (SH3 domain)	Surface Plasmon Resonance (SPR)	0.6 μΜ	[1][2]
LANCL1 - Glutathione (GSH)	Surface Plasmon Resonance (SPR)	0.7 mM	[2]
LANCL1 - Abscisic Acid (ABA)	Surface Plasmon Resonance (SPR)	~1-10 μM	[3]
LANCL1 - FAM49B	Not Quantified	-	[4][5]
LANCL1 - TRIM21	Not Quantified	-	[4][5]
LANCL1 - CBS	Not Quantified	-	[1][6]
LANCL1 - STOM	Not Quantified	-	[7]

Signaling Pathways Involving LANCL1 Interactions

LANCL1 is a key component of several signaling pathways that regulate critical cellular functions.

LANCL1-FAM49B-Rac1-NADPH Oxidase-ROS Signaling Pathway

Recent studies have elucidated a novel signaling pathway in which LANCL1, through its interaction with FAM49B and TRIM21, regulates the activity of the small GTPase Rac1 and consequently the production of reactive oxygen species (ROS) by NADPH oxidase. This pathway has been implicated in promoting liver tumor initiation.[4][5][8][9][10]



Inhibition by LANCL1 binds binds & stabilizes binds & ubiquitinates FAM49B Rac1-GDP inhibits activation activation Ubiquitin-Proteasome Rac1-GTP Degradation activates NADPH Oxidase **ROS** Production suppresses

LANCL1-FAM49B-Rac1 Signaling Pathway

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Caption: LANCL1 stabilizes FAM49B by preventing its TRIM21-mediated ubiquitination, leading to the inhibition of Rac1 activity and reduced ROS production.

AMPK/PGC-1α/Sirt1 Signaling Pathway

LANCL1 is also involved in the regulation of cellular energy metabolism through the AMPK/PGC- 1α /Sirt1 pathway. This pathway is crucial for processes such as glucose uptake and mitochondrial respiration.[3]

LANCL1 in AMPK/PGC-1α/Sirt1 Signaling Abscisic Acid activates AMPK Sirt1 PGC-1α

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Caption: Abscisic acid (ABA) activates LANCL1, which in turn stimulates the AMPK/PGC-1α/Sirt1 pathway, promoting glucose uptake and mitochondrial respiration.

Experimental Methodologies

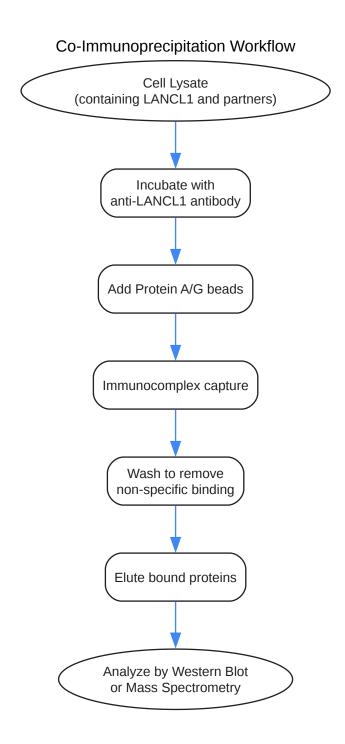
A variety of experimental techniques have been employed to identify and characterize the interaction partners of LANCL1. This section provides an overview of the key methodologies.

Co-Immunoprecipitation (Co-IP)

Co-IP is a widely used technique to study protein-protein interactions in their native cellular environment.

Workflow for LANCL1 Co-Immunoprecipitation:





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Caption: A generalized workflow for the co-immunoprecipitation of LANCL1 and its interacting partners.



Detailed Protocol for LANCL1-FAM49B/TRIM21 Co-Immunoprecipitation (adapted from[4]):

Cell Lysis:

- Harvest cells (e.g., PLC/PRF/5) and lyse in a suitable lysis buffer (e.g., RIPA buffer)
 supplemented with protease and phosphatase inhibitors.
- Incubate on ice for 30 minutes with occasional vortexing.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant containing the protein extract.

Immunoprecipitation:

- Pre-clear the lysate by incubating with Protein A/G agarose/magnetic beads for 1 hour at 4°C on a rotator.
- Centrifuge and collect the pre-cleared supernatant.
- Incubate the pre-cleared lysate with an anti-LANCL1 antibody (or control IgG) overnight at 4°C on a rotator.
- Add fresh Protein A/G beads and incubate for another 2-4 hours at 4°C.

Washing and Elution:

- Pellet the beads by centrifugation and discard the supernatant.
- Wash the beads 3-5 times with lysis buffer to remove non-specifically bound proteins.
- Elute the bound proteins by boiling the beads in SDS-PAGE sample buffer.

Analysis:

- Separate the eluted proteins by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.



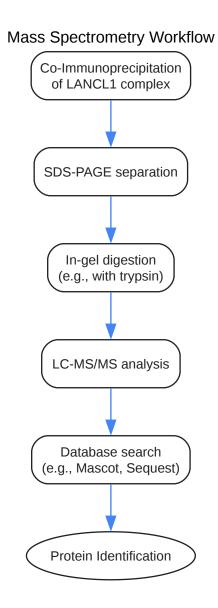
- Probe the membrane with primary antibodies against LANCL1, FAM49B, and TRIM21,
 followed by incubation with appropriate HRP-conjugated secondary antibodies.
- o Detect the protein bands using an enhanced chemiluminescence (ECL) system.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for identifying unknown protein interaction partners.

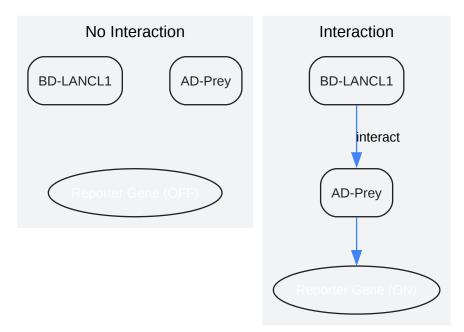
Workflow for Identification of LANCL1 Interactors by MS:



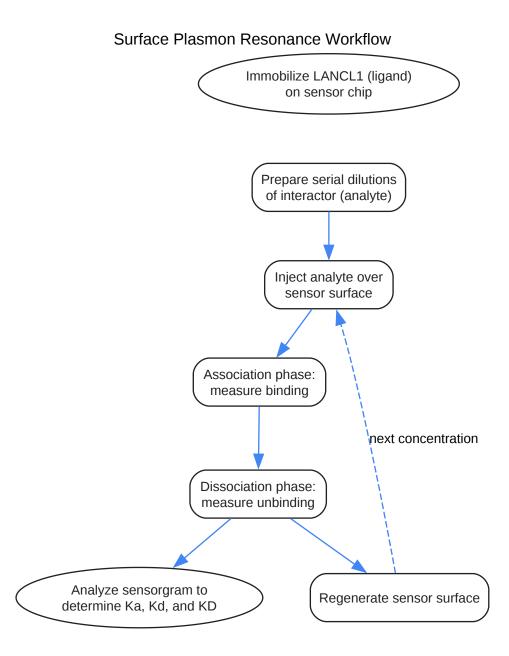




Yeast Two-Hybrid Principle







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